

# An In-depth Technical Guide to the Physical Properties of 2-Cyclopropylhexane

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## Compound of Interest

Compound Name: 2-Cyclopropylhexane

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This technical guide provides a comprehensive overview of the core physical properties of **2-Cyclopropylhexane**. The information herein is intended to support research, development, and quality control activities where this compound is utilized. This document details key physical constants, presents standardized experimental protocols for their determination, and illustrates the structure-property relationships.

## Molecular Structure and Identity

**2-Cyclopropylhexane** is a cycloalkane derivative with the chemical formula  $C_9H_{18}$ .<sup>[1]</sup> Its structure consists of a hexane backbone substituted with a cyclopropyl group at the second carbon position.

- IUPAC Name: hexan-2-ylcyclopropane<sup>[2]</sup>
- CAS Registry Number: 6976-28-9<sup>[2]</sup>
- Molecular Formula:  $C_9H_{18}$ <sup>[1]</sup>
- SMILES: CCCCC(C)C1CC1<sup>[1]</sup>

The presence of the strained three-membered cyclopropyl ring and the flexible hexyl chain influences its intermolecular interactions and, consequently, its bulk physical properties.

## Tabulated Physical Properties

The quantitative physical data for **2-Cyclopropylhexane** are summarized in the table below for quick reference and comparison.

Physical Property	Value	Units
Molecular Weight	126.24	g/mol
Boiling Point	143	°C
Melting Point	-98	°C
Density	0.754	g/mL
Refractive Index	1.418	(unitless)

Data sourced from Stenutz.[1]

## Detailed Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of the key physical properties of liquid samples like **2-Cyclopropylhexane**.

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[3]

Apparatus:

- Thiele tube
- Mineral oil
- Thermometer (-10 to 200 °C range)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

- Heat source (Bunsen burner or microburner)

#### Procedure:

- Sample Preparation: Fill the Durham tube to about half-full with **2-Cyclopropylhexane**.[\[3\]](#)
- Capillary Tube Insertion: Place the capillary tube into the Durham tube with the open end submerged in the liquid and the sealed end pointing upwards.[\[3\]](#)
- Assembly: Attach the Durham tube to the thermometer using a small rubber band, ensuring the bottom of the tube is level with the thermometer bulb.[\[3\]](#)
- Heating: Place the assembly into the Thiele tube, which should be filled with mineral oil to a level above the side-arm junction. Heat the side arm of the Thiele tube gently with a burner. [\[3\]](#) The design of the tube ensures uniform heating of the sample through the circulation of the oil.[\[3\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will slowly bubble out. Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- Boiling Point Reading: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Density is determined by measuring the mass of a known volume of the liquid.[\[4\]](#)[\[5\]](#)

#### Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)
- Analytical balance (accurate to  $\pm 0.001$  g)
- Thermometer
- Distilled water (for calibration)

#### Procedure:

- Calibration:
  - Thoroughly clean and dry the pycnometer.
  - Measure and record the mass of the empty, dry pycnometer ( $m_{\text{empty}}$ ).
  - Fill the pycnometer with distilled water of a known temperature. Insert the stopper, allowing excess water to exit through the capillary.
  - Dry the exterior of the pycnometer and measure its mass ( $m_{\text{water}}$ ).
  - Record the temperature of the water. Using a reference table, find the density of water ( $\rho_{\text{water}}$ ) at this temperature.
  - Calculate the volume of the pycnometer:  $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$ .
- Measurement:
  - Empty and dry the pycnometer.
  - Fill the pycnometer with **2-Cyclopropylhexane**.
  - Measure the mass of the pycnometer filled with the sample ( $m_{\text{sample}}$ ).
- Calculation:
  - Calculate the mass of the **2-Cyclopropylhexane**:  $\text{mass}_{\text{sample}} = m_{\text{sample}} - m_{\text{empty}}$ .
  - Calculate the density of the sample:  $\rho_{\text{sample}} = \text{mass}_{\text{sample}} / V$ .

The refractive index, a measure of how light propagates through a substance, is a characteristic constant.[6] An Abbe refractometer is a common instrument for this measurement.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath

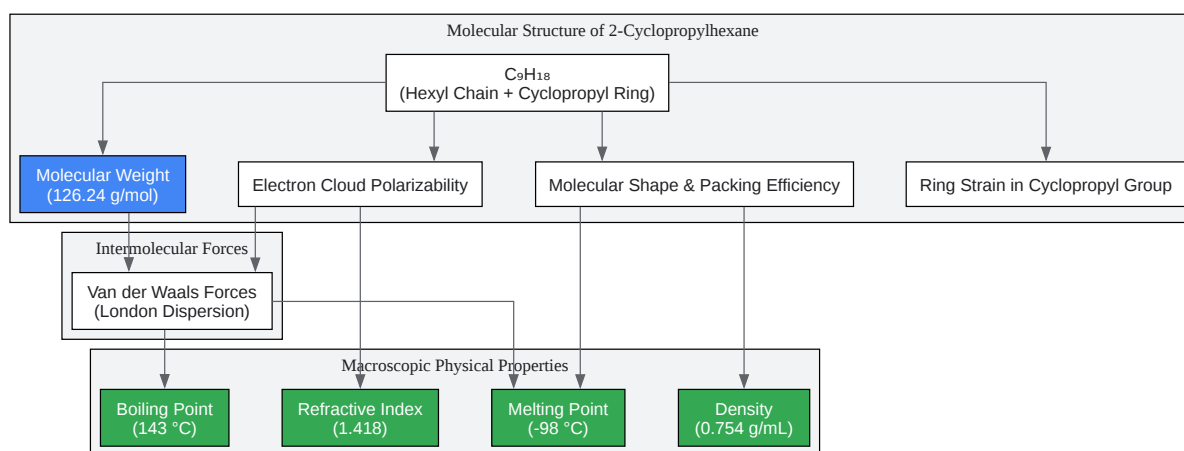
- Light source (typically built-in)
- Dropper or pipette
- Ethanol and lens paper for cleaning

#### Procedure:

- **Calibration:** Turn on the refractometer and the light source. If temperature control is required, connect the instrument to the water bath set at the desired temperature (e.g., 20 °C). Calibrate the instrument using a standard sample with a known refractive index.
- **Sample Application:** Open the prism assembly of the refractometer. Using a clean dropper, place 2-3 drops of **2-Cyclopropylhexane** onto the surface of the lower prism.
- **Measurement:** Close the prism assembly firmly. Look through the eyepiece and turn the coarse adjustment knob until the light field comes into view. A boundary line separating a light and dark region should be visible.
- **Refining the Reading:** Turn the fine adjustment knob to bring the boundary line into sharp focus. If a colored fringe is visible, adjust the chromaticity compensator until the boundary is a sharp, black-and-white line.
- **Reading the Value:** Adjust the knob so that the sharp boundary line intersects the crosshairs in the eyepiece. Read the refractive index value from the instrument's scale.
- **Cleaning:** After the measurement, clean the prism surfaces thoroughly with ethanol and a soft lens paper.

## Structure-Property Relationships

The physical properties of **2-Cyclopropylhexane** are a direct consequence of its molecular structure. The following diagram illustrates the logical connections between its structural features and its macroscopic physical constants.



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Caption: Relationship between molecular structure and physical properties of **2-Cyclopropylhexane**.

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